

# History and development of Sulcofuron as a pesticide

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## Compound of Interest

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An In-Depth Technical Guide to the History and Development of **Sulcofuron** as a Pesticide

This technical guide provides a comprehensive overview of the history, development, and scientific understanding of **Sulcofuron**, a pesticide primarily used for the mothproofing of wool. The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Introduction

**Sulcofuron**, often referred to by its commercial name Mitin FF, is an organochlorine pesticide belonging to the phenylurea class of chemicals.<sup>[1]</sup> Its sodium salt, **Sulcofuron-sodium**, has been a significant agent in the textile industry for the protection of woolen fabrics against keratin-digesting insect larvae, such as those of the common clothes moth (*Tineola bisselliella*) and carpet beetles (*Anthrenus* species).<sup>[1][2][3]</sup> This guide details the available technical information regarding its development, mechanism of action, synthesis, and toxicological profile.

## History and Development

The development of **Sulcofuron** is credited to Ciba-Geigy. Marketed under the name Mitin FF, its use as a mothproofing agent dates back to at least 1948 in the United States.<sup>[2]</sup> It was designed to be applied during the wool dyeing process, binding to the fibers in a manner similar to acid dyes, rendering it a "permanent" treatment that is resistant to washing and dry-cleaning.

This long-lasting efficacy made it a valuable tool for preserving the quality and integrity of woolen textiles.

## Chemical Properties and Synthesis

**Sulcofuron** is a complex organic molecule with multiple chlorinated aromatic rings and a sulfonic acid group. Its chemical and physical properties are summarized in the table below.

Table 1: Chemical and Physical Properties of **Sulcofuron** and **Sulcofuron-sodium**

Property	Value	Source
Sulcofuron		
IUPAC Name	5-chloro-2-[4-chloro-2-[(3,4-dichlorophenyl)carbamoylamino]phenoxy]benzenesulfonic acid	PubChem
Molecular Formula	C <sub>19</sub> H <sub>12</sub> Cl <sub>4</sub> N <sub>2</sub> O <sub>5</sub> S	
Molecular Weight	522.2 g/mol	
CAS Number	24019-05-4	
Sulcofuron-sodium		
IUPAC Name	sodium 5-chloro-2-[4-chloro-2-[(3,4-dichlorophenyl)carbamoylamino]phenoxy]benzenesulfonate	PubChem
Molecular Formula	C <sub>19</sub> H <sub>11</sub> Cl <sub>4</sub> N <sub>2</sub> NaO <sub>5</sub> S	PubChem
Molecular Weight	544.2 g/mol	
CAS Number	3567-25-7	
Appearance	White solid	Haz-Map

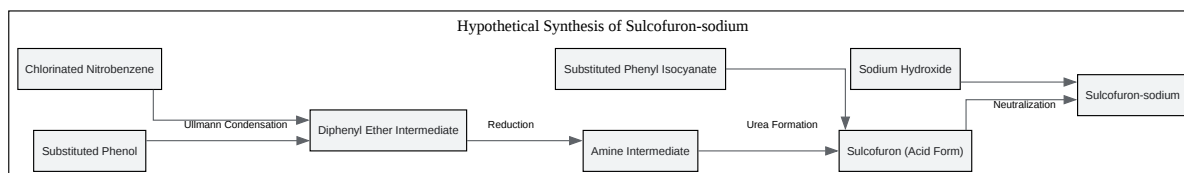
## Synthesis of Sulcofuron-sodium

A detailed, publicly available experimental protocol for the industrial synthesis of **Sulcofuron**-sodium is not readily found in scientific literature or patents. However, based on its chemical structure, a plausible multi-step synthetic pathway can be hypothesized. The core of the molecule is a 1,3-diphenylurea derivative. The synthesis would likely involve the formation of this urea linkage and the ether bond connecting the two main aromatic portions of the molecule.

#### Hypothetical Synthesis Pathway:

A possible synthetic route could involve the following key steps:

- **Formation of a substituted diphenyl ether:** This could be achieved through a nucleophilic aromatic substitution reaction, such as an Ullmann condensation, between a substituted phenol and a chlorinated nitrobenzene derivative.
- **Reduction of the nitro group:** The nitro group on the diphenyl ether intermediate would then be reduced to an amine.
- **Formation of the urea linkage:** The resulting amine could then be reacted with a substituted phenyl isocyanate or phosgene followed by a substituted aniline to form the 1,3-diphenylurea structure.
- **Sulfonation:** The final step would involve the sulfonation of the appropriate aromatic ring to introduce the sulfonic acid group.
- **Salt formation:** The sulfonic acid would then be neutralized with a sodium base, such as sodium hydroxide, to yield **Sulcofuron**-sodium.



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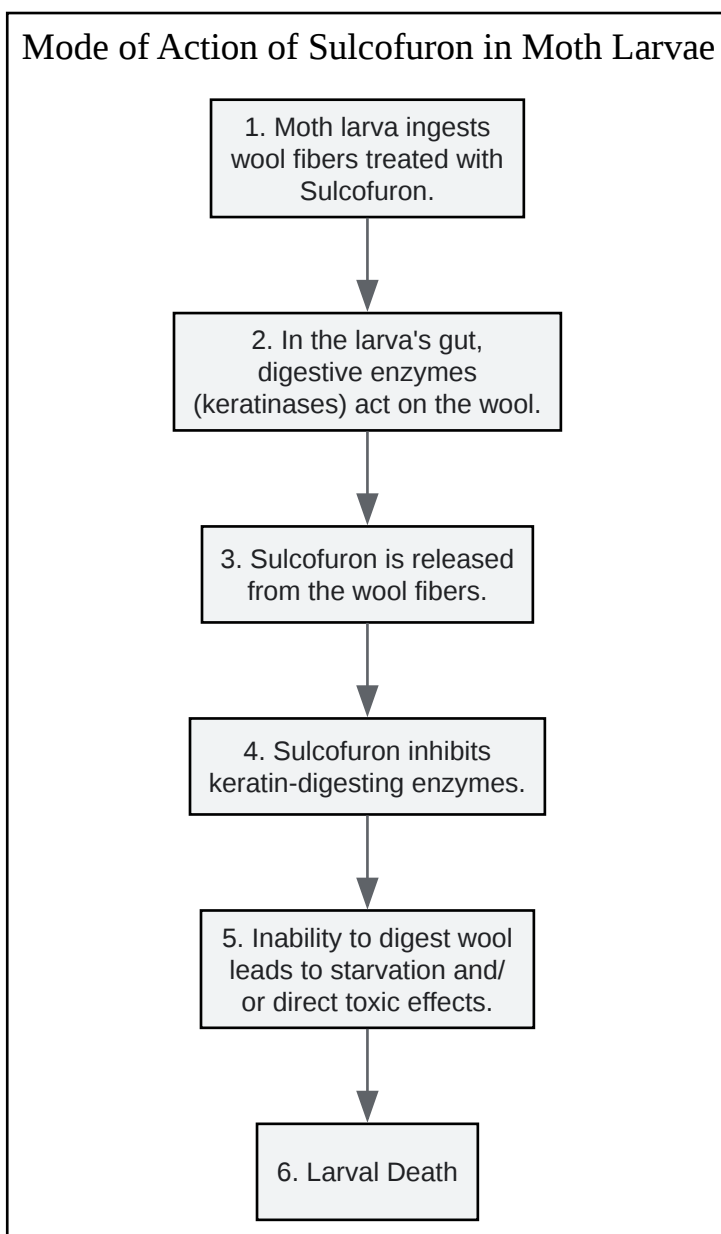
A plausible, hypothetical synthesis pathway for **Sulcofuron-sodium**.

## Mode of Action

**Sulcofuron** acts as a stomach poison in keratin-digesting insect larvae. The primary mechanism involves the ingestion of treated wool fibers by the larvae. Once inside the insect's digestive system, the compound is released and exerts its toxic effects.

One source suggests that **Sulcofuron** inhibits an enzyme essential for the breakdown of keratin, the main protein in wool. The larvae of clothes moths and carpet beetles possess specialized digestive enzymes that can break down the disulfide bonds in keratin. By inhibiting these enzymes, **Sulcofuron** effectively prevents the larvae from obtaining nutrients from the wool, leading to starvation and death. It is also suggested that the compound or its toxic breakdown products are absorbed from the digestive tract.

It is important to note that some literature incorrectly attributes the mode of action of **Sulcofuron** to the inhibition of acetolactate synthase (ALS). ALS inhibition is a well-established mechanism for sulfonylurea herbicides, which disrupt the synthesis of branched-chain amino acids in plants. This is not a recognized insecticidal mode of action, and its attribution to **Sulcofuron** is likely a misinterpretation based on the "sulfo" prefix in its name.



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Proposed insecticidal mode of action of **Sulcofuron**.

## Efficacy and Application in Mothproofing

**Sulcofuron**-sodium is applied to wool from an aqueous solution, typically during the dyeing process in an acidic dyebath. The compound has an affinity for the wool fiber and binds to it in a similar manner to acid dyes, resulting in a durable and long-lasting mothproof finish.

Detailed, publicly available quantitative data on the efficacy of **Sulcofuron** for mothproofing, such as larval mortality rates at specific concentrations on treated fabric, are scarce. However, its long history of use and commercial success as Mitin FF attest to its effectiveness in protecting woolen materials from insect damage.

## Experimental Protocol for Efficacy Testing (General)

While a specific protocol for testing **Sulcofuron**'s efficacy is not available, a general procedure for evaluating mothproofing agents would typically involve the following steps:

- **Treatment of Fabric:** Wool fabric swatches are treated with varying concentrations of the mothproofing agent under simulated industrial application conditions (e.g., in a laboratory-scale dyeing apparatus).
- **Bioassay:** The treated and untreated (control) fabric swatches are exposed to a specified number of moth larvae (e.g., *Tineola bisselliella*) in a controlled environment (temperature and humidity).
- **Evaluation:** After a set period, the efficacy is assessed based on one or more of the following metrics:
  - Larval mortality.
  - Weight loss of the fabric swatches due to larval feeding.
  - Visual assessment of damage to the fabric.
- **Durability Testing:** To assess the permanence of the treatment, the bioassay is repeated after the treated fabric has undergone a series of standardized washing or dry-cleaning cycles.

## Toxicological Profile

**Sulcofuron** is described as having low to moderate toxicity. The available quantitative toxicological data are summarized below.

Table 2: Summary of Toxicological Data for **Sulcofuron**-sodium

Study Type	Species	Route	Value	Source
Acute Inhalation Toxicity	Rat	Inhalation	LC <sub>50</sub> > 4,820 mg/m <sup>3</sup> / 4hr	
90-Day Dermal Study	Rat	Dermal	LOAEL > 1,000 mg/kg/day	
Oral Lethal Dose Studies	Mouse	Oral	Caused altered sleep time, ataxia, and diarrhea	

## Experimental Protocols for Toxicological Studies (General)

Detailed experimental protocols for the toxicological studies of **Sulcofuron** are not publicly available. However, such studies generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA).

A 90-day dermal toxicity study in rats, for instance, would typically involve:

- **Animal Selection:** A specified number of male and female rats of a particular strain are used.
- **Dose Groups:** At least three dose levels of the test substance and a control group (vehicle only) are established.
- **Application:** The test substance is applied daily to a shaved area of the rats' skin for 90 days.
- **Observations:** The animals are observed daily for signs of toxicity. Body weight and food consumption are monitored regularly.
- **Clinical Pathology:** Blood and urine samples are collected at specified intervals for hematology and clinical chemistry analysis.
- **Necropsy and Histopathology:** At the end of the study, all animals are euthanized, and a full necropsy is performed. Organs are weighed, and tissues are examined microscopically for

pathological changes.

## Environmental Fate

There is a notable lack of publicly available data on the environmental fate of **Sulcofuron**-sodium. A safety data sheet for the compound indicates that data on its persistence, degradability, and bioaccumulative potential are not available. Its application method within the industrial setting of dye houses suggests that the primary route of environmental release would be through wastewater from textile mills. The environmental quality standard for **sulcofuron** in fresh water has been set at 25 µg/L in some jurisdictions.

## Analytical Methods

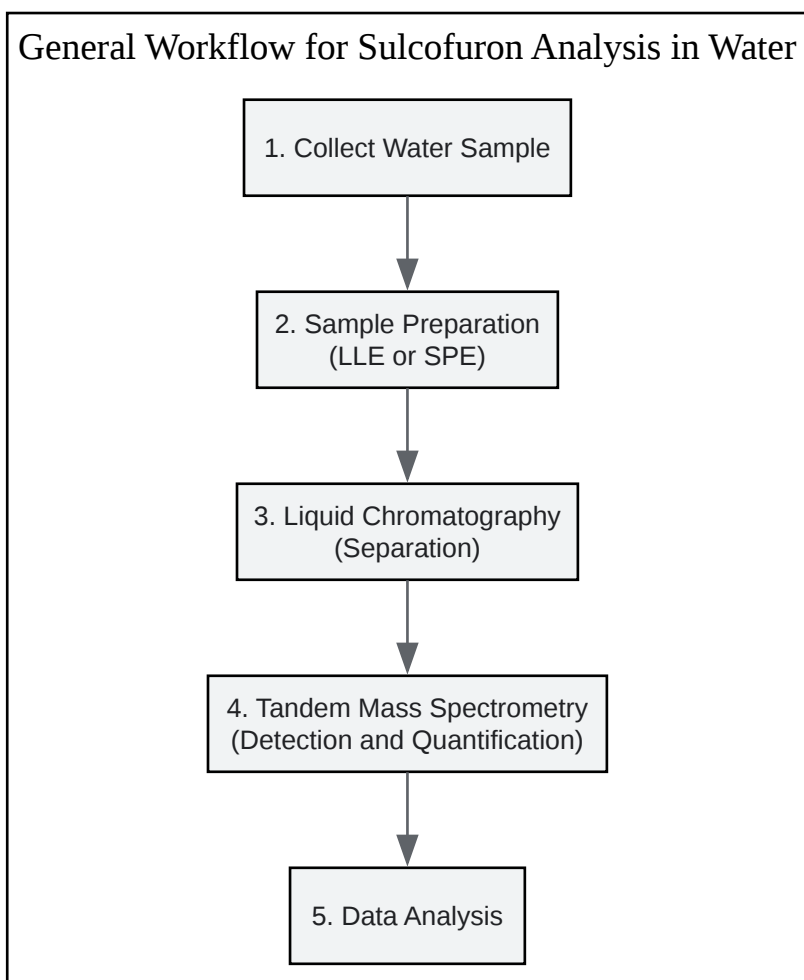
The detection and quantification of **Sulcofuron** in various matrices are crucial for monitoring its presence in the environment and on treated textiles.

## Analysis in Environmental Samples

For environmental water samples, a common analytical technique is liquid chromatography combined with tandem mass spectrometry (LC-MS/MS). This method offers high sensitivity and selectivity. A general workflow for this analysis is as follows:

- **Sample Preparation:** The water sample may undergo pre-concentration and purification using techniques such as liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analyte and remove interfering substances.
- **LC Separation:** The extracted sample is injected into a liquid chromatograph, where **Sulcofuron** is separated from other components in the sample on a chromatographic column.
- **MS/MS Detection:** The separated **Sulcofuron** is then introduced into a tandem mass spectrometer. The molecule is ionized, and specific parent and daughter ions are monitored, allowing for highly specific and sensitive quantification.





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Analytical workflow for **Sulcofuron** in environmental samples.

## Analysis in Wool

While a specific standardized method for **Sulcofuron** in wool is not detailed in the search results, a general approach would involve:

- Extraction: Extracting the **Sulcofuron** from the wool fibers using a suitable organic solvent.
- Clean-up: Removing interfering substances from the extract, such as wool fats and dyes.
- Instrumental Analysis: Quantifying the **Sulcofuron** in the cleaned-up extract using a technique like high-performance liquid chromatography (HPLC) with a suitable detector (e.g., UV or MS).

## Conclusion

**Sulcofuron**, primarily as its sodium salt under the trade name Mitin FF, has had a long history as an effective and durable mothproofing agent for wool. Its development by Ciba-Geigy provided the textile industry with a reliable solution to protect valuable goods from insect damage. Its mode of action as a stomach poison is tailored to its specific use against keratin-digesting larvae. While its history of use is well-documented, detailed public information regarding its synthesis, quantitative efficacy, and comprehensive toxicological and environmental fate profiles is limited. This guide has synthesized the available technical information to provide a thorough overview for the scientific community.

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